

An In-depth Technical Guide to Trinonylamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Trinonylamine

CAS No.: 2044-22-6

Cat. No.: B1295302

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trinonylamine, systematically known as tri-n-nonylamine, is a symmetrical tertiary amine characterized by the presence of three nonyl (nine-carbon) alkyl chains attached to a central nitrogen atom. While not as commonly encountered in laboratory settings as its shorter-chain counterparts like triethylamine, **trinonylamine** and other long-chain tertiary amines possess unique physicochemical properties that make them valuable in specialized industrial and research applications. This guide provides a comprehensive overview of the molecular characteristics, synthesis, and key applications of **trinonylamine**, offering insights for its effective utilization in scientific endeavors.

Core Molecular and Physical Properties

Trinonylamine is a high-molecular-weight amine with distinct lipophilic characteristics due to its long alkyl chains. These structural features directly influence its physical properties and reactivity.

Molecular Formula and Weight

The chemical identity of **trinonylamine** is defined by its molecular formula and weight:

- Molecular Formula: $C_{27}H_{57}N$ [1][2][3]
- Molecular Weight: 395.75 g/mol [2]
- CAS Number: 2044-22-6 [1][2][4]

Physicochemical Data

The physical properties of **trinonylamine** are summarized in the table below. Its high boiling point and low water solubility are characteristic of long-chain aliphatic compounds.

Property	Value	Source
Appearance	Clear, colorless to light yellow liquid	[2][3]
Boiling Point	270 °C at 1 mmHg	[2]
Density	0.81 - 0.821 g/cm ³	[2][4]
Refractive Index	1.4500 to 1.4540	[2]
pKa	9.93 ± 0.50 (Predicted)	[1][2]

Molecular Structure and Visualization

The structure of **trinonylamine** features a central nitrogen atom bonded to three straight-chain nonyl groups. This arrangement results in a sterically hindered and highly lipophilic molecule.

Caption: Molecular structure of **trinonylamine**.

Synthesis of Trinonylamine

The synthesis of **trinonylamine**, like other long-chain tertiary amines, can be achieved through several established routes in organic chemistry. The choice of method often depends on the availability of starting materials, desired purity, and scale of the reaction.

General Synthetic Approaches

The industrial production of long-chain tertiary amines often involves the reaction of long-chain olefins with primary or secondary amines. Another common approach is the direct amination of fatty alcohols or aldehydes. These methods are advantageous for their use of readily available feedstocks.

A general and versatile laboratory-scale synthesis of tertiary amines is the reductive amination of carbonyl compounds. This method offers a high degree of control over the final product.

Illustrative Experimental Protocol: Reductive Amination

This protocol outlines a general procedure for the synthesis of a tertiary amine like **trinonylamine** via reductive amination.

Step 1: Formation of the Enamine Intermediate

- In a round-bottom flask, dissolve nonanal (an aldehyde with a nine-carbon chain) in a suitable organic solvent such as toluene or tetrahydrofuran (THF).
- Add di-n-nonylamine to the solution. The molar ratio of aldehyde to secondary amine should be approximately 1:1.
- If desired, a catalytic amount of a weak acid (e.g., p-toluenesulfonic acid) can be added to facilitate the reaction.
- The mixture is typically heated to reflux with a Dean-Stark apparatus to remove the water formed during the reaction, driving the equilibrium towards the enamine product.

Step 2: Reduction to the Tertiary Amine

- Cool the reaction mixture containing the enamine intermediate to room temperature.
- Slowly add a reducing agent. Common choices include sodium borohydride (NaBH_4) or sodium triacetoxyborohydride (STAB). STAB is often preferred as it is milder and more selective.

- The reaction is stirred at room temperature or with gentle heating until the reduction is complete, which can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

Step 3: Work-up and Purification

- Quench the reaction by carefully adding water or a dilute aqueous acid solution.
- Extract the aqueous layer with a water-immiscible organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic extracts, wash with brine, and dry over an anhydrous salt such as sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude **trinonylamine**.
- The crude product can be purified by vacuum distillation or column chromatography to obtain the final, high-purity **trinonylamine**.

Caption: General workflow for the synthesis of **trinonylamine** via reductive amination.

Applications in Research and Industry

The unique properties of **trinonylamine** lend it to a range of specialized applications, particularly where its lipophilicity and basicity are advantageous.

Solvent Extraction and Metallurgy

Long-chain amines, including **trinonylamine**, are effective extractants in hydrometallurgy. They can be used for the selective extraction of metal ions from aqueous solutions, particularly in the recovery of valuable or heavy metals from ores and waste streams. The amine acts as a liquid ion exchanger, forming a complex with the metal ion that is soluble in an organic phase.

Phase Transfer Catalysis

In multiphase reaction systems, **trinonylamine** can function as a phase transfer catalyst. It facilitates the transport of anionic reactants from an aqueous phase to an organic phase where

the reaction occurs. Its long alkyl chains enhance its solubility in the organic phase, improving the efficiency of the catalytic process.

Corrosion Inhibition

The long alkyl chains of **trinonylamine** allow it to form a protective, hydrophobic layer on metal surfaces. This property makes it a useful component in corrosion inhibitor formulations for various industrial applications, particularly in the oil and gas industry.

Intermediate in Chemical Synthesis

Trinonylamine serves as a versatile intermediate in the synthesis of other complex organic molecules. Its nucleophilic nitrogen atom can participate in a variety of chemical transformations, and its long alkyl chains can be used to introduce lipophilicity into the final product. For instance, it can be a precursor for the synthesis of quaternary ammonium compounds, which have applications as surfactants, disinfectants, and fabric softeners.[5]

Safety and Handling

Trinonylamine is classified as a hazardous substance and requires careful handling in a laboratory or industrial setting.

- Hazards: It is known to cause skin and serious eye irritation.[1][3]
- Precautionary Measures: Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a chemical fume hood.

For detailed safety information, always consult the latest Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Trinonylamine is a specialized long-chain tertiary amine with a unique set of properties that make it a valuable tool in various scientific and industrial domains. Its high lipophilicity, coupled with the reactivity of its tertiary amine group, enables its use in solvent extraction, phase transfer catalysis, corrosion inhibition, and as a key intermediate in organic synthesis. A

thorough understanding of its chemical characteristics and appropriate handling procedures is essential for its safe and effective application in research and development.

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